Application Note: Strategic Synthesis of 2-Oxaspiro[5.5]undecane Scaffolds

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Compound of Interest

Compound Name:	*2-Oxaspiro[5.5]undecan-5-amine hydrochloride*
CAS No.:	*2230803-31-1*
Cat. No.:	*B2775937*

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Abstract

The 2-oxaspiro[5.5]undecane scaffold represents a privileged structural motif in medicinal chemistry, offering a rigid, spirocyclic core that restricts conformational freedom while maintaining physicochemical properties favorable for drug-like space. Unlike its 1-oxa analogs (spiroethers) or 1,7-dioxa analogs (spiroketals), the 2-oxaspiro[5.5]undecane system features a specific topology where the ether oxygen is separated from the spiro quaternary center by a single methylene unit. This guide details the reagents and protocols for constructing this specific ring system, focusing on robust, scalable methodologies suitable for high-value intermediate synthesis.

Strategic Analysis & Retrosynthesis

The construction of the 2-oxaspiro[5.5]undecane skeleton hinges on the efficient formation of the quaternary spiro-carbon and the subsequent closure of the tetrahydropyran ring.

Structural Definition

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- IUPAC Name: 2-oxaspiro[5.5]undecane[1]
- Topology: A cyclohexane ring spiro-fused to a tetrahydropyran ring.
- Connectivity: The oxygen atom is located at position 2, implying the connectivity: Spiro(C6)-C1-O2-C3-C4-C5-Spiro(C6).

Synthetic Pathways

We prioritize two primary routes based on reagent availability and functional group tolerance:

- Route A: Intramolecular Etherification (The "Diol" Route)
  - Mechanism:[2][3] Nucleophilic substitution (

) of a primary alcohol onto a pendant electrophile (tosylate/mesylate).
  - Key Intermediate: 1-(3-hydroxypropyl)-1-(hydroxymethyl)cyclohexane.
  - Pros: High regioselectivity, uses standard reagents, scalable.[4]
  - Cons: Multi-step precursor synthesis.
- Route B: Ring-Closing Metathesis (RCM)
  - Mechanism:[2][3] Ruthenium-catalyzed formation of the cyclic alkene followed by hydrogenation.
  - Key Intermediate: 1-allyl-1-(vinyloxymethyl)cyclohexane (or equivalent diene).
  - Pros: Rapid assembly of the ring system.
  - Cons: Precursor synthesis can be challenging; requires precious metal catalysts.

Reagent Selection Guide

Critical Reagents for Route A (Diol Cyclization)

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Reagent Class	Specific Reagent	Role	Selection Logic
Strong Base	LDA (Lithium Diisopropylamide)	Enolate formation	Essential for generating the quaternary center via alkylation of cyclohexanecarboxylate esters without self-condensation.
Reducing Agent	$LiAlH_4$ (Lithium Aluminum Hydride)	Ester reduction	Reduces the sterically hindered quaternary ester to the neopentyl-like alcohol efficiently.
Hydroboration	9-BBN (9-Borabicyclo[3.3.1]nonane)	Selective Hydroboration	Highly selective for terminal alkenes (allyl group) over internal steric bulk; superior to for this substrate.
Activation	p-Toluenesulfonyl Chloride (TsCl)	Leaving group formation	Converts one primary alcohol into a tosylate. Statistical mono-tosylation is often sufficient due to rapid cyclization.
Cyclization Base	NaH (Sodium Hydride)	Deprotonation	Irreversible deprotonation of the remaining alcohol drives the intramolecular cyclization.

Critical Reagents for Route B (RCM)

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Reagent Class	Specific Reagent	Role	Selection Logic
Catalyst	Grubbs II / Hoveyda-Grubbs II	Metathesis	Second-generation catalysts are required to handle the steric bulk of the quaternary spiro center.
Solvent	Dichloromethane (Degassed)	Reaction Medium	Standard solvent; must be oxygen-free to preserve catalyst activity.
Additive	$Ti(OiPr)_4$	Lewis Acid	Optional additive to prevent chelation of the oxygen to the Ru-catalyst, enhancing turnover.

Detailed Experimental Protocol (Route A)

This protocol describes the synthesis of 2-oxaspiro[5.5]undecane via the Hydroboration-Cyclization strategy. This route is preferred for its reliability and avoidance of unstable vinyl ether intermediates.

Step 1: Assembly of the Quaternary Center

Reaction: Alkylation of Ethyl Cyclohexanecarboxylate.

- Reagents: Diisopropylamine (1.1 equiv),

  -BuLi (1.1 equiv), Ethyl cyclohexanecarboxylate (1.0 equiv), Allyl bromide (1.2 equiv), THF (anhydrous).

- Procedure:

  - Generate LDA in THF at -78°C.

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- Add ethyl cyclohexanecarboxylate dropwise. Stir for 1 hour to ensure complete enolization.
- Add allyl bromide slowly. The reaction is exothermic; maintain temperature < -60°C.
- Warm to room temperature (RT) overnight.[5]
- Quench with saturated

  . Extract with EtOAc.

- Outcome: Ethyl 1-allylcyclohexanecarboxylate.

Step 2: Reduction to the Amino-Alcohol Precursor

Reaction: Global Reduction.

- Reagents:

  (2.5 equiv), THF.

- Procedure:
  - Cool a suspension of

    in THF to 0°C.
  - Add the ester from Step 1 (dissolved in THF) dropwise.[5][6]
  - Reflux for 4 hours to ensure reduction of the hindered ester.
  - Fieser workup (

    , 15%

    ,

). Filter and concentrate.

- Outcome: 1-Allyl-1-(hydroxymethyl)cyclohexane.

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Step 3: Hydroboration-Oxidation

Reaction: Conversion of Allyl group to Propyl Alcohol.

- Reagents: 9-BBN (0.5 M in THF, 1.2 equiv),

  (3M),

  (30%).
- Procedure:
  - Add 9-BBN solution to the alkene from Step 2 at 0°C.
  - Stir at RT for 4 hours (monitor consumption of alkene by TLC).
  - Cool to 0°C. Add

    solution, followed carefully by

    (Exothermic!).
  - Stir at 50°C for 1 hour to complete oxidation.
  - Extract with EtOAc.
- Outcome: 1-(3-hydroxypropyl)-1-(hydroxymethyl)cyclohexane (The Diol).

Step 4: Cyclization to 2-Oxaspiro[5.5]undecane

Reaction: Intramolecular Williamson Ether Synthesis.

- Reagents: TsCl (1.0 equiv), Pyridine (solvent/base), NaH (1.5 equiv), THF.
- Procedure:
  - Activation: Dissolve the diol in Pyridine at 0°C. Add TsCl (1.0 equiv) portion-wise. Stir at 0°C for 4 hours. (Aim for mono-tosylation). Workup with HCl/EtOAc to remove pyridine.
  - Cyclization: Dissolve the crude mono-tosylate in dry THF.

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- Add NaH (60% dispersion) carefully at 0°C.
- Warm to reflux for 2-4 hours. The alkoxide generated in situ will displace the tosylate, closing the ring.

- Purification: Silica gel chromatography (Hexanes/EtOAc 9:1).
- Validation:
  - 1H NMR: Look for the disappearance of CH2-OH protons and the appearance of ether protons (approx. 3.4-3.8 ppm).
  - 13C NMR: Confirm the quaternary spiro carbon signal (approx. 35-40 ppm).

Reaction Pathway Visualization

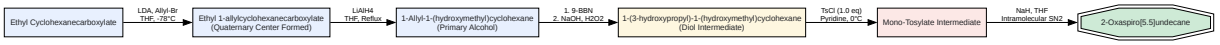

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Figure 1: Synthetic pathway for 2-oxaspiro[5.5]undecane via diol cyclization.

Expert Tips & Troubleshooting

- Mono-tosylation Control: In Step 4, using exactly 1.0 equivalent of TsCl at low temperature (0°C) is crucial. If bis-tosylation occurs, the cyclization will fail (no nucleophile). Alternatively, the Mitsunobu reaction (

  , DEAD) can be used directly on the diol to effect cyclization in one step, though purification from phosphine oxide can be tedious.
- Quaternary Center Formation: The alkylation of cyclohexanecarboxylates is sensitive to steric hindrance. Ensure the enolate is fully formed (1h at -78°C) before adding allyl bromide. If conversion is low, add HMPA or DMPU as a co-solvent.
- Safety: The hydroboration oxidation step is highly exothermic. Add hydrogen peroxide very slowly.

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- Related Scaffold Synthesis: "Protocol for the Synthesis of 3-Oxaspiro[5.5]undecane-2,4-dione Derivatives." BenchChem Application Note. Link (Provides context on the stability of the 5,5-spiro system).
- Intramolecular Etherification: "Intramolecular Williamson Ether Synthesis." Master Organic Chemistry. Link

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